

# Personal protective equipment for handling Methyl p-tert-butylphenylacetate

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## Compound of Interest

Compound Name: Methyl p-tert-butylphenylacetate

Cat. No.: B1297717

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## Essential Safety and Handling Guide for Methyl p-tert-butylphenylacetate

This document provides immediate, essential guidance for the safe handling and disposal of **Methyl p-tert-butylphenylacetate** (CAS No. 3549-23-3), tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure personal safety and minimize environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**Methyl p-tert-butylphenylacetate** is classified with the following hazards:

- Acute toxicity, oral (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

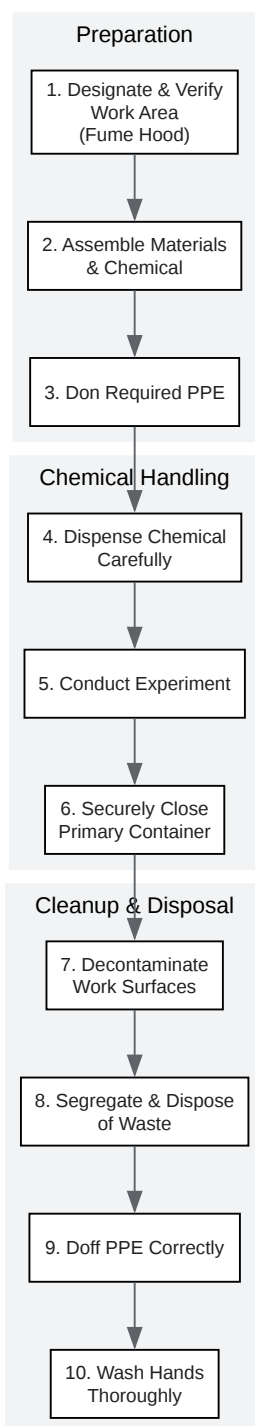
Appropriate Personal Protective Equipment (PPE) is mandatory to mitigate these risks. The following table summarizes the required PPE.

| PPE Category             | Specification  |
|--------------------------|--|
| Hand Protection          | Butyl rubber gloves are recommended for handling esters.[2] While specific breakthrough time data for Methyl p-tert-butylphenylacetate is not readily available, butyl rubber generally provides excellent resistance to esters. Always inspect gloves for degradation or punctures before use. For prolonged or immersive contact, consider double-gloving. |
| Eye Protection           | Safety goggles with side-shields are required to protect against splashes.[1] A face shield should be worn in situations with a higher risk of splashing.  |
| Respiratory Protection   | For operations that may generate vapors or aerosols, use a NIOSH-approved air-purifying respirator with an organic vapor (OV) cartridge (black). Ensure a proper fit and adhere to a cartridge change-out schedule. Work should be conducted in a well-ventilated area or a chemical fume hood.[1]   |
| Skin and Body Protection | Wear a laboratory coat or impervious clothing to prevent skin contact.[1] Ensure that clothing is buttoned and sleeves are rolled down.  |

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount for safety. The following diagram and steps outline the process from preparation to post-handling cleanup.

## Workflow for Handling Methyl p-tert-butylphenylacetate



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Safe handling workflow diagram.

- Preparation:
  - Work Area Designation: All handling of **Methyl p-tert-butylphenylacetate** should occur within a certified chemical fume hood to mitigate inhalation risks. Ensure the work area is clean and uncluttered.
  - Assemble Materials: Gather all necessary equipment, including the chemical container, glassware, and spill cleanup materials, before starting.
  - Don PPE: Put on all required PPE as specified in the table above.
- Chemical Handling:
  - Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes and aerosol generation.
  - Performing the Experiment: Keep the container sealed when not in use. Avoid direct contact with the substance.
  - Securing the Container: Tightly close the primary container immediately after use and store it in a cool, well-ventilated area away from ignition sources.[\[1\]](#)
- Cleanup and Disposal:
  - Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical. A solution of soap and water is generally effective for minor residues.
  - Waste Disposal: Follow the specific disposal plan outlined below.
  - Doffing PPE: Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles/face shield, then lab coat).
  - Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - While some safety data sheets may not classify this chemical as hazardous for disposal, it is best practice to treat it as hazardous waste due to its GHS classifications for health effects.<sup>[1]</sup>
  - Collect all waste **Methyl p-tert-butylphenylacetate** and solutions containing it in a clearly labeled, sealed, and compatible waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
  - Arrange for pickup and disposal through your institution's EHS program.
- Contaminated Materials:
  - All disposable items that have come into contact with **Methyl p-tert-butylphenylacetate**, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed waste bag.
  - Dispose of this bag as solid chemical waste through your EHS office.
- Empty Containers:
  - Rinse the empty container with a suitable solvent (e.g., ethanol or acetone) three times.
  - Collect the rinsate as chemical waste.
  - Deface the label on the empty container and dispose of it in the regular trash or as instructed by your EHS office.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl p-tert-butylphenylacetate**.

| Parameter                              | Value  | Reference |
|--|--|-----------|
| CAS Number                             | 3549-23-3  | [1]       |
| Molecular Formula                      | C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>   |           |
| Molecular Weight                       | 206.28 g/mol   |           |
| Boiling Point                          | 106 °C at 2 mmHg   |           |
| Density                                | 0.999 g/mL at 25 °C  |           |
| Occupational Exposure Limits (OELs)    | No established OELs (e.g., PEL, TLV)   | [1]       |
| Glove Breakthrough Time (Butyl Rubber) | Data not available; rated as "Excellent" for esters. On-site testing is recommended for critical applications. | [2]       |

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## References

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